

Personal protective equipment for handling 6-(benzyloxy)-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 6-(benzyloxy)-1H-indole-3-carbaldehyde

Cat. No.: B1289063

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Essential Safety and Handling Guide for 6-(benzyloxy)-1H-indole-3-carbaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **6-(benzyloxy)-1H-indole-3-carbaldehyde**. The following information is critical for minimizing risk and ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **6-(benzyloxy)-1H-indole-3-carbaldehyde**
- CAS Number: 92855-64-6
- Molecular Formula: C₁₆H₁₃NO₂
- Appearance: Light brown solid[[1](#)]

Hazard Identification and Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-(benzyloxy)-1H-indole-3-carbaldehyde** is classified as follows:

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[2] [3] |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation[2][3] |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation[2][3] |

Pictogram:

-  [alt text](#)

Warning

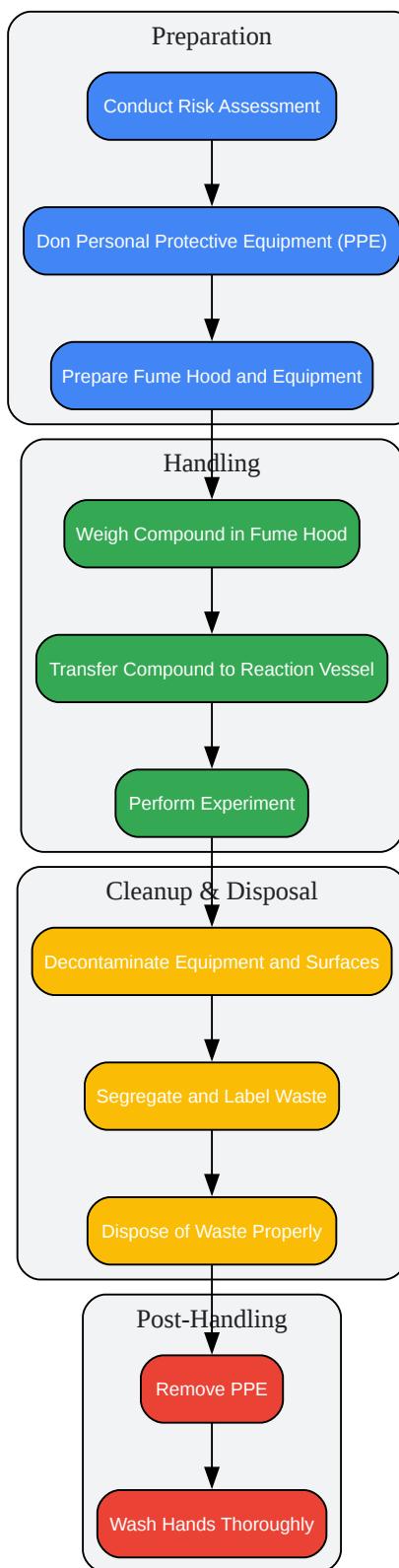
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final line of defense against chemical exposure and must be used in conjunction with engineering controls like fume hoods.

| Protection Type | Equipment Specification | Rationale |
|--------------------------|--|--|
| Eye and Face Protection | Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles if there is a risk of splashing. [4] | Protects eyes and face from splashes of the chemical or solvents. |
| Skin and Body Protection | A flame-resistant lab coat is required. Long pants and closed-toe shoes must be worn to cover all exposed skin. [4] | Prevents skin contact with the chemical. Cotton is recommended over synthetic fabrics. [5] |
| Hand Protection | Chemically resistant gloves (e.g., nitrile) should be worn. [4] Inspect gloves before use and use proper removal techniques to avoid skin contamination. For chemicals with unknown toxicity, double gloving may be appropriate. [4] | Protects hands from direct contact with the chemical. |
| Respiratory Protection | A NIOSH-approved respirator may be required if engineering controls are insufficient or during spill cleanup. The need for respiratory protection should be determined by a risk assessment. [4] | Prevents inhalation of the powdered compound, which can cause respiratory irritation. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safe handling.



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Caption: Workflow for Safe Handling of **6-(benzyloxy)-1H-indole-3-carbaldehyde**.

Experimental Protocols:

1. Weighing and Transferring:

- All handling of the solid compound must be conducted within a certified chemical fume hood to prevent inhalation of dust.[5][6]
- Use a weigh boat or an enclosed balance to minimize the dispersal of the powder.[6]
- Avoid pouring the powder directly from the bottle to prevent spillage. Use a spatula for transferring small quantities.[6]
- Keep the container of the chemical closed as much as possible.[6]

2. Spill and Emergency Procedures:

- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[7][8] If skin irritation occurs, seek medical advice.[7]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, including under the eyelids.[7][8] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[7][8] If feeling unwell, call a poison center or doctor.[8]
- Ensure that a safety shower and eyewash station are readily accessible before starting any work.[4]

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure laboratory safety.

| Waste Type | Container | Disposal Procedure |
|---------------------------|---|--|
| Solid Chemical Waste | Clearly labeled, sealed, and chemically compatible container. | Collect all waste of 6-(benzyloxy)-1H-indole-3-carbaldehyde and contaminated materials (e.g., weigh boats, gloves) in a designated waste container. Do not mix with other waste streams. |
| Contaminated Solvents | Labeled "Organic Liquid" waste container. | Dispose of any solvents used for cleaning or in reactions in a designated container for non-halogenated organic waste. |
| Empty Chemical Containers | Original container. | Triple rinse with a suitable solvent, collect the rinsate as hazardous waste, and then deface the label before disposing of the container according to institutional guidelines. |

All waste must be disposed of in accordance with local, state, and federal regulations. Arrange for collection by your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)

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